Standard experimental protocols using N-Cyclopentyl L-Z-Valinamide

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Compound of Interest

Compound Name:	*N-Cyclopentyl L-Z-Valinamide*
Cat. No.:	*B7854463*

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Executive Summary

N-Cyclopentyl L-Z-Valinamide (CAS 1423037-55-1) is a specialized peptidomimetic building block characterized by a hydrophobic cyclopentyl amide "cap" and a benzyloxycarbonyl (Z or Cbz) protected amine. This structural motif is critical in the design of protease inhibitors (e.g., HCV NS3/4A, Gamma-secretase) and kinase modulators (e.g., c-Met inhibitors), where the cyclopentyl group occupies hydrophobic S1' or S2 pockets to enhance binding affinity and metabolic stability.

This guide provides field-validated protocols for the quality control, deprotection, and synthetic utilization of this compound. It is designed for medicinal chemists and drug development professionals requiring high-fidelity incorporation of this motif into complex scaffolds.

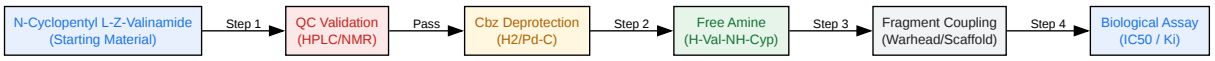
Chemical Identity & Properties

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Property	Specification
Chemical Name	N-Cyclopentyl-N'-[(benzyloxy)carbonyl]-L-valinamide
CAS Number	1423037-55-1
Molecular Formula	$C_{18}H_{26}N_2O_3$
Molecular Weight	318.41 g/mol
Structure	Z-Val-NH-Cyclopentyl
Solubility	Soluble in DMSO, DMF, MeOH, DCM; Insoluble in Water
Purity Requirement	>98% (HPLC) for biological applications

Experimental Workflow Visualization

The following diagram outlines the logical flow from raw material validation to bioactive lead generation.



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Figure 1: Operational workflow for integrating **N-Cyclopentyl L-Z-Valinamide** into drug discovery pipelines.

Protocol 1: Quality Control & Characterization

Before committing to synthesis, the integrity of the Z-protecting group and the stereochemistry of the L-Valine core must be verified.

Objective: Confirm purity >98% and absence of D-enantiomer.

Materials:

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- HPLC System (Agilent 1200 or equivalent)
- Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm)
- Mobile Phase A: 0.1% TFA in Water
- Mobile Phase B: 0.1% TFA in Acetonitrile

Method:

- Sample Prep: Dissolve 1 mg of compound in 1 mL MeOH.
- Gradient: 5% B to 95% B over 15 minutes.
- Detection: UV at 214 nm (amide bond) and 254 nm (Cbz aromatic ring).
- Acceptance Criteria: Single peak >98% area. Retention time approx. 8-10 min (hydrophobic).

Expert Insight: The Cbz group is UV-active. If the 254 nm signal is weak or absent relative to 214 nm, the protecting group may have degraded.

Protocol 2: Cbz-Deprotection (Activation)

The "Z" (Benzyloxycarbonyl) group renders the amine inert. To use this molecule as a building block, the Z-group must be removed to reveal the nucleophilic amine.

Mechanism: Hydrogenolysis (Pd/C + H_2) is the gold standard, preserving the sensitive chiral center and the cyclopentyl amide.

Safety: Hydrogen gas is flammable. Perform in a well-ventilated fume hood.

Step-by-Step Procedure:

- Dissolution: In a round-bottom flask, dissolve 1.0 eq (e.g., 318 mg, 1 mmol) of **N-Cyclopentyl L-Z-Valinamide** in anhydrous Methanol (10 mL).
- Catalyst Addition: Carefully add 10 wt% Palladium on Carbon (Pd/C, 10% loading). For 318 mg substrate, use ~30-50 mg catalyst.

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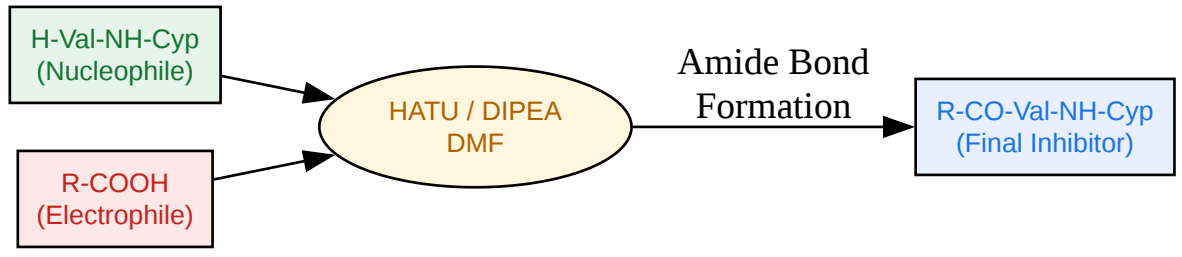
- Caution: Pd/C can ignite methanol vapors. Add under an inert argon blanket.

- Hydrogenation:
  - Seal the flask with a septum.
  - Purge with H_2 gas (balloon pressure is sufficient) for 5 minutes.
  - Stir vigorously at Room Temperature (RT) under H_2 balloon for 2-4 hours.
- Monitoring: Monitor by TLC (50% EtOAc/Hexane). The starting material (high R_f) should disappear; the product (free amine) will stay at the baseline or stain with Ninhydrin (purple/blue).
- Workup:
  - Filter the mixture through a Celite pad to remove Pd/C.
  - Wash the pad with MeOH (2 x 5 mL).
  - Concentrate the filtrate in vacuo.
- Result: Yields N-Cyclopentyl L-Valinamide as a colorless oil or waxy solid. Use immediately or store at -20°C.

Protocol 3: Fragment Coupling (Library Synthesis)

Once deprotected, the free amine (N-Cyclopentyl L-Valinamide) acts as a "Right-Hand Side" (RHS) cap. This protocol describes coupling it to a "Left-Hand Side" (LHS) acid (e.g., a Boc-protected amino acid or a heterocyclic acid like a quinoline for c-Met inhibitors).

Reaction Scheme Visualization:



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Figure 2: General coupling strategy for generating inhibitor libraries.

Step-by-Step Procedure:

- Activation: In a vial, dissolve the Carboxylic Acid scaffold (1.0 eq) and HATU (1.1 eq) in anhydrous DMF.
- Base Addition: Add DIPEA (diisopropylethylamine, 3.0 eq). Stir for 5 minutes to activate the acid (formation of O-At ester).
- Coupling: Add the N-Cyclopentyl L-Valinamide (1.0 eq, from Protocol 2) dissolved in minimal DMF.
- Reaction: Stir at RT for 2-12 hours.
- Quench: Dilute with EtOAc (50 mL) and wash with:
  - 10% Citric Acid (removes unreacted amine/DIPEA)
  - Sat. $NaHCO_3$ (removes unreacted acid)
  - Brine[1]
- Purification: Dry over Na_2SO_4, concentrate, and purify via Flash Chromatography (Hexane/EtOAc gradient).

Protocol 4: Biological Context & Assay

The resulting R-CO-Val-NH-Cyclopentyl constructs are typically tested in protease or kinase assays.

- Why this works: The Valine side chain (Isopropyl) and Cyclopentyl ring create a continuous hydrophobic surface that complements the S1/S2 subsites of enzymes like HCV NS3 Protease or the kinase domain of c-Met.
- Assay Setup (Example - FRET Protease Assay):

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- Buffer: 50 mM Tris-HCl pH 7.5, 150 mM NaCl, 0.01% Tween-20.
- Substrate: Fluorogenic peptide substrate specific to the target protease.
- Inhibitor: Serial dilutions of the synthesized N-Cyclopentyl derivative.
- Readout: Measure fluorescence kinetics (Ex/Em) over 30 mins.
- Analysis: Fit V_initial vs. [Inhibitor] to determine IC_{50}.

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